

Comprehensive Disposal Guide: 5-Butylisoxazole-4-carbonyl chloride

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Compound of Interest

Compound Name: 5-Butylisoxazole-4-carbonyl chloride

CAS No.: 75706-00-2

Cat. No.: B12893167

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Chemical Profile & Hazard Assessment

5-Butylisoxazole-4-carbonyl chloride is a highly reactive acyl chloride used primarily as an intermediate in the synthesis of pharmaceutical compounds and agrochemicals. Its disposal requires strict adherence to protocols that mitigate its two primary hazards: violent hydrolysis and corrosivity.

Chemical Identity

Property	Detail
CAS Number	75706-00-2
Formula	C ₈ H ₁₀ ClNO ₂
Functional Group	Acyl Chloride (-COCl) attached to an Isoxazole ring
Reactivity	Reacts violently with water, alcohols, and amines. [1]
Byproducts	Hydrochloric Acid (HCl gas/mist), 5-Butylisoxazole-4-carboxylic acid.

The Mechanism of Hazard

The carbonyl carbon in the acyl chloride group is highly electrophilic. Upon contact with nucleophiles (like water or moisture in the air), it undergoes a rapid substitution reaction.

- Reaction: $R-COCl + H_2O \rightarrow R-COOH + HCl + \text{Heat}$
- Risk: This reaction is exothermic. If water is added to the pure chemical, the heat generated can boil the water instantly, causing an explosive eruption of corrosive acid mist (the "volcano effect").

Pre-Operational Safety Protocols

Before initiating disposal, establish a "Zone of Control" within a certified chemical fume hood.

Personal Protective Equipment (PPE) Matrix

Component	Specification	Rationale
Eye Protection	Chemical Splash Goggles + Face Shield	Protects against pressurized splashes and corrosive HCl mist.[2]
Hand Protection	Double-gloving: Nitrile (inner) + Neoprene/Butyl (outer)	Nitrile provides tactile sensitivity; Neoprene offers superior resistance to acid chlorides.
Body Protection	Chemical-resistant Lab Coat + Apron	Prevents saturation of clothing in case of a spill.
Respiratory	Fume Hood (Sash at proper height)	Mandatory. Do not rely on N95 masks; they do not stop acid gases.

The Quenching Protocol (Controlled Hydrolysis)

Objective: To chemically convert the reactive acyl chloride into a stable, water-soluble carboxylic acid salt (5-butyloxazole-4-carboxylate) and neutralize the generated HCl.

Critical Rule: Always add the Acid Chloride to the Quenching Agent. Never the reverse.

Reagents Required[1][3][4][5][6]

- Quenching Agent: 2.5 M Sodium Hydroxide (NaOH) or Saturated Sodium Bicarbonate (NaHCO_3).
 - Note: NaOH is faster but generates more heat. NaHCO_3 is milder but generates CO_2 foam (requires larger vessel).
- Coolant: Crushed ice.
- Solvent (Optional): Dichloromethane (DCM) or Toluene (if the acid chloride is solid or viscous, diluting it first aids controlled addition).

Step-by-Step Methodology

Phase 1: Preparation

- **Vessel Setup:** Place a 3-neck round-bottom flask or a large beaker in an ice bath within the fume hood.
- **Charge Quenching Agent:** Add the NaOH solution (approx. 10 molar equivalents relative to the acid chloride) and crushed ice to the vessel. Start magnetic stirring.
- **Dilution (Recommended):** If the **5-Butylisoxazole-4-carbonyl chloride** is pure, dilute it 1:1 with an inert solvent like DCM. This acts as a heat sink and allows for better flow control.

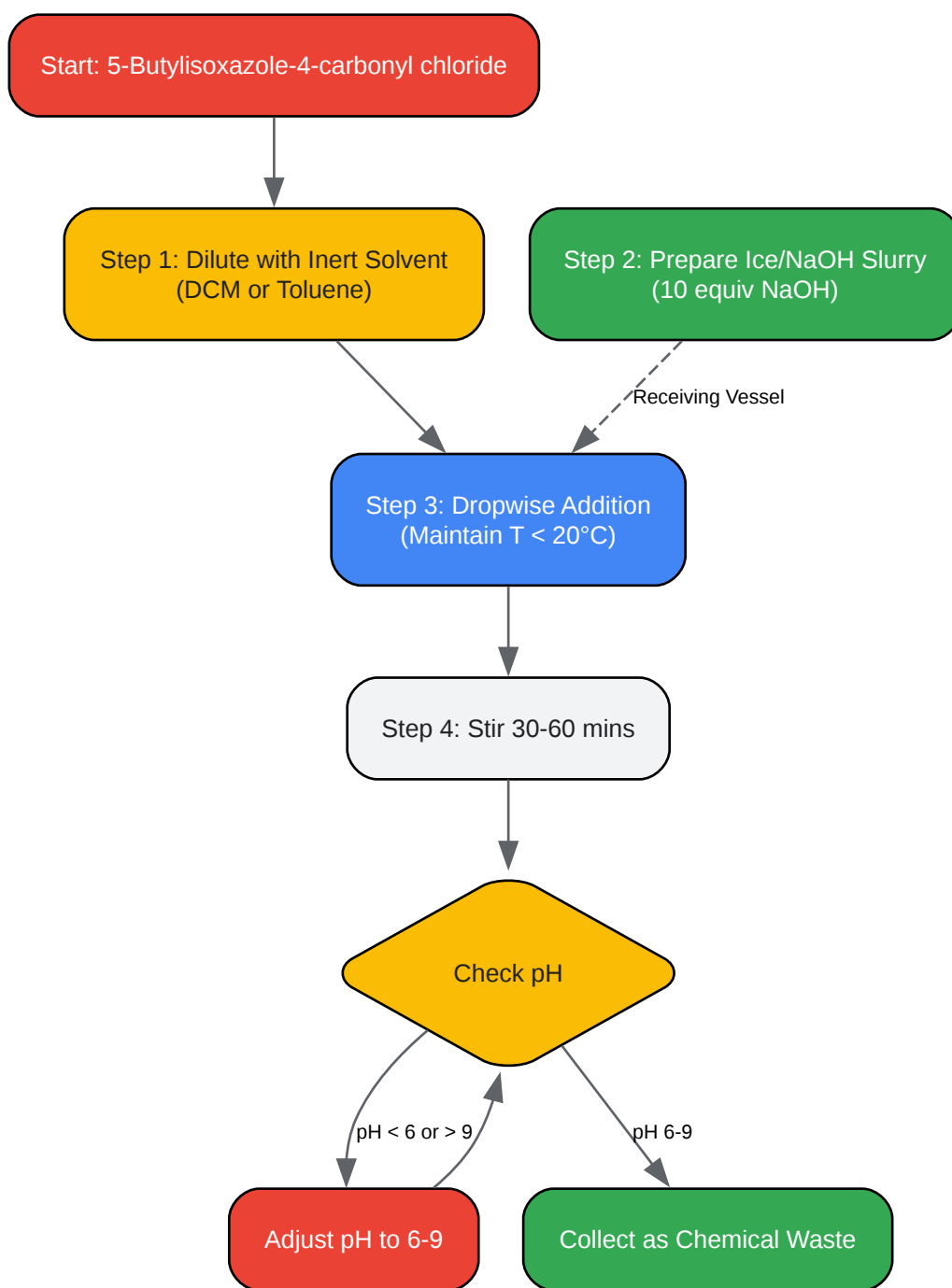
Phase 2: Controlled Addition

- **Transfer:** Load the acid chloride solution into a pressure-equalizing addition funnel (for large amounts) or a glass syringe (for <10 mL).
- **Addition:** Add the acid chloride dropwise to the stirring alkaline ice slurry.
 - **Observation:** You will see white mist (HCl) forming above the liquid; the alkali should neutralize this quickly.
 - **Temperature Check:** Ensure the internal temperature remains <20°C. If it spikes, stop addition and add more ice.

Phase 3: Verification & Neutralization

- **Post-Stirring:** Once addition is complete, allow the mixture to stir for 30–60 minutes to ensure total hydrolysis.
- **pH Check:** Test the solution with pH paper.
 - **Target:** pH 6–9.
 - **Adjustment:** If acidic (pH < 6), add more NaOH or NaHCO₃. If highly basic (pH > 10), neutralize carefully with dilute HCl or citric acid.

Workflow Visualization



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Figure 1: Logic flow for the safe hydrolysis and quenching of acid chlorides.

Waste Management

Once quenched, the material is no longer a water-reactive hazard, but it is still chemical waste.

[3]

- Waste Stream: Aqueous Organic Waste (if solvent was used) or Aqueous Chemical Waste.
- Labeling:
 - Constituents: "Water, Sodium Chloride, 5-Butylisoxazole-4-carboxylic acid, Sodium Hydroxide (trace)."
 - Hazard Tags: Irritant (due to organic acid salts).
- Storage: Store in a tightly capped High-Density Polyethylene (HDPE) or glass container. Do not use metal containers (corrosion risk from residual chlorides).

Note on Drain Disposal: While the neutralized solution is technically less hazardous, most environmental health and safety (EHS) regulations prohibit pouring organic heterocycles (like isoxazoles) down the drain. Always collect as hazardous waste.

Emergency Contingencies

Accidental Spill (Outside Fume Hood)

- Evacuate: Clear the immediate area. The fumes are a respiratory hazard.
- Isolate: Close lab doors to prevent fume spread.
- Absorb: If trained and wearing PPE, cover the spill with a dry absorbent (vermiculite or dry sand).
 - Do NOT use paper towels (they may ignite or react rapidly).
 - Do NOT use water (this will generate a large cloud of HCl gas).
- Neutralize: Once absorbed, scoop into a container and treat with solid sodium carbonate (soda ash) in a fume hood.

Exposure Response^{[5][8][9][10][11][12][13][14]}

- Skin Contact: Immediately flush with water for 15 minutes.^{[4][5][6]} Remove contaminated clothing under the shower to prevent dragging chemicals across the skin.

- Inhalation: Move to fresh air immediately. Seek medical attention if coughing or shortness of breath persists (delayed pulmonary edema is a risk with HCl inhalation).

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